

# JYQ-164's effect on neuronal signaling pathways

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: JYQ-164

Cat. No.: B15602987

[Get Quote](#)

## Unable to Identify Compound JYQ-164

A comprehensive search of publicly available scientific literature and databases has yielded no information on a compound designated "**JYQ-164**" in the context of neuronal signaling pathways.

The search for "**JYQ-164**" and related terms did not identify any research papers, clinical trials, or pharmacological data associated with this identifier. The query returned results for other designations containing "164," such as:

- **TAK-164:** An antibody-drug conjugate investigated for the treatment of gastrointestinal cancers. Its mechanism is unrelated to neuronal signaling.
- **NTI164:** A full-spectrum medicinal cannabis extract being studied for Paediatric Acute-onset Neuropsychiatric Syndrome (PANS). This is a complex extract and not a single, specific compound with the designation **JYQ-164**.
- **Ocean Drilling Program (ODP) Leg 164:** A scientific expedition focused on gas hydrates, which is entirely unrelated to neuropharmacology.

Without any data on the existence, mechanism of action, or experimental history of "**JYQ-164**," it is not possible to fulfill the request for an in-depth technical guide. The core requirements—summarizing quantitative data, detailing experimental protocols, and visualizing signaling pathways—cannot be met without foundational information.

It is possible that "**JYQ-164**" is an internal, pre-clinical compound identifier used by a research institution or pharmaceutical company that has not yet been disclosed in public literature. Alternatively, there may be a typographical error in the compound name.

Recommendation: Please verify the compound identifier "**JYQ-164**" for accuracy. If the identifier is correct, the information required to generate the requested technical guide is not currently in the public domain.

- To cite this document: BenchChem. [JYQ-164's effect on neuronal signaling pathways]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15602987#jyq-164-s-effect-on-neuronal-signaling-pathways\]](https://www.benchchem.com/product/b15602987#jyq-164-s-effect-on-neuronal-signaling-pathways)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)